

"experimental setup for observing Calcium mesoxalate trihydrate phase transition"

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Compound of Interest

Compound Name: Calcium mesoxalate trihydrate

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Application Notes & Protocols: Observing Phase Transitions in Calcium Hydrates

A Note on Calcium Mesoxalate vs. Calcium Oxalate:

A comprehensive literature search did not yield specific experimental data or established protocols for the phase transition of **Calcium Mesoxalate Trihydrate**. The available scientific literature extensively covers the phase transitions of a closely related compound, Calcium Oxalate Trihydrate ($\text{CaC}_2\text{O}_4 \cdot 3\text{H}_2\text{O}$), also known as Caoxite. Given the detailed information available, this document will provide the experimental setup, protocols, and data for observing the phase transitions of Calcium Oxalate Trihydrate. These methodologies serve as a robust framework and a representative example for studying the thermal behavior of hydrated crystalline compounds.

Introduction

Calcium oxalate exists in three primary hydrated forms: the triclinic trihydrate (COT, Caoxite), the tetragonal dihydrate (COD, Weddellite), and the monoclinic monohydrate (COM, Whewellite).^{[1][2]} The trihydrate form is the least stable and readily transforms into the more

stable monohydrate upon heating.[3][4] This dehydration process is a multi-step phase transition critical in fields ranging from geology and materials science to understanding pathological crystallization in biological systems, such as kidney stone formation.[2][5]

Observing these phase transitions involves subjecting the crystalline material to controlled heating and analyzing the resultant changes in mass, energy, and crystal structure. The primary techniques for this analysis are Thermogravimetric Analysis (TGA), Differential Scanning Calorimetry (DSC), and in-situ X-ray Diffraction (XRD).[6]

Key Experimental Techniques

- Thermogravimetric Analysis (TGA): Measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere.[7] It is ideal for quantifying the loss of water molecules during dehydration.
- Differential Scanning Calorimetry (DSC): Measures the heat flow into or out of a sample as it is heated or cooled.[8] This technique identifies the endothermic or exothermic nature of phase transitions, such as the energy required for dehydration.
- Simultaneous Thermal Analysis (STA): Combines TGA and DSC in a single instrument, allowing for the simultaneous measurement of mass change and heat flow on the same sample under identical conditions.[8] This provides precise correlation between thermal events and mass loss.
- In-Situ High-Temperature X-ray Powder Diffraction (HT-XRPD): Provides real-time information on the crystalline structure of the material as it is heated. This allows for the direct identification of the different hydrate phases (COT, COM) and the anhydrous form as the transition occurs.[9]
- Evolved Gas Analysis (EGA): Often coupled with TGA (e.g., TGA-MS), this technique identifies the gaseous species released during decomposition, confirming the loss of water, carbon monoxide, and carbon dioxide at different stages.[10][11]

Thermal Decomposition Pathway

The thermal decomposition of Calcium Oxalate Trihydrate (and its subsequent products) in an inert atmosphere follows a well-defined, multi-step pathway. This process involves sequential

dehydration and decomposition reactions.



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Caption: Thermal decomposition pathway of Calcium Oxalate Trihydrate.

Quantitative Data Summary

The following tables summarize the quantitative data associated with the thermal decomposition of calcium oxalate hydrates as reported in the literature.

Table 1: Thermal Decomposition Steps of Calcium Oxalate Hydrates

Step	Reaction	Temperature Range (°C)	Theoretical Mass Loss (%)	Measured Mass Loss (%)	Evolved Species
1	$\text{CaC}_2\text{O}_4 \cdot 3\text{H}_2\text{O} \rightarrow \text{CaC}_2\text{O}_4 \cdot \text{H}_2\text{O} + 2\text{H}_2\text{O}$	70 - 170	19.8%	(Varies with sample)	H ₂ O
2	$\text{CaC}_2\text{O}_4 \cdot \text{H}_2\text{O} \rightarrow \text{CaC}_2\text{O}_4 + \text{H}_2\text{O}$	~170 - 250	12.3%	12.30% ^[8]	H ₂ O
3	$\text{CaC}_2\text{O}_4 \rightarrow \text{CaCO}_3 + \text{CO}$	~390 - 550	19.2%	18.90% ^[8]	CO

| 4 | $\text{CaCO}_3 \rightarrow \text{CaO} + \text{CO}_2$ | ~550 - 800 | 30.1% | 29.93%^[8] | CO₂ |

Note: The initial dehydration from trihydrate to monohydrate can be complex and overlapping. The subsequent steps are based on the well-characterized decomposition of the monohydrate form.^{[7][8][9][12]}

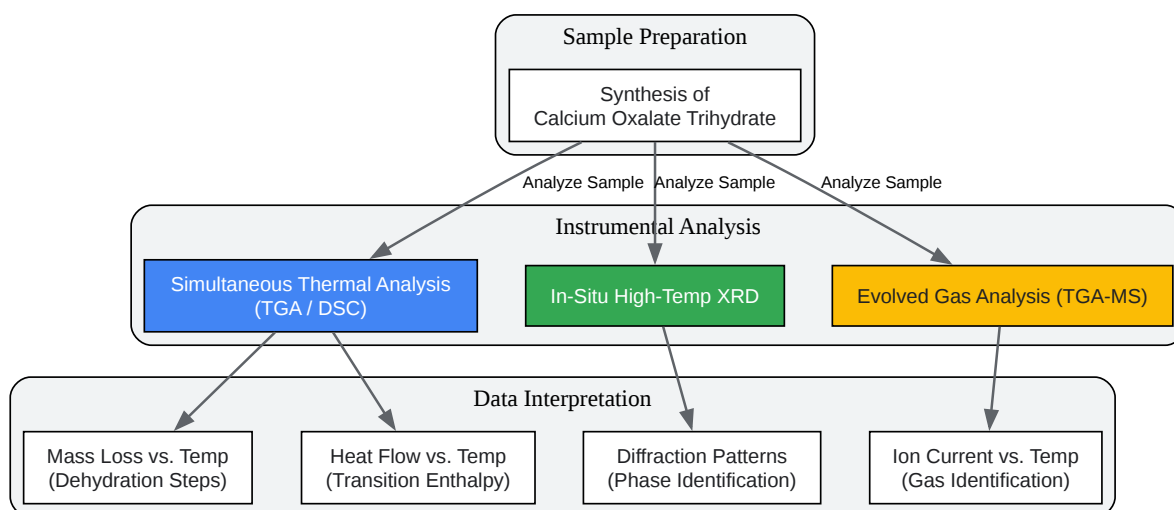
Table 2: Kinetic Parameters for Dehydration

Transformation Step	Technique	Activation Energy (Ea)
Trihydrate → Monohydrate	DSC / TGA	~68 kJ mol ⁻¹ [6]

| Monohydrate → Anhydrous | DSC / TGA | ~81 kJ mol⁻¹[6] |

Experimental Workflow & Protocols

The overall workflow for analyzing the phase transition involves sample preparation, analysis using various techniques, and subsequent data interpretation.



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Caption: Experimental workflow for phase transition analysis.

Protocol 1: Thermal Analysis using STA (TGA/DSC)

This protocol outlines the procedure for analyzing the thermal decomposition of calcium oxalate hydrate using a simultaneous thermal analyzer.

1. Instrument Setup and Calibration:

- Instrument: Simultaneous Thermal Analyzer (e.g., NETZSCH STA 449 F3 Jupiter, TA Instruments Q600).[7]
- Calibration: Perform temperature and mass calibration according to the manufacturer's guidelines. A standard calcium oxalate monohydrate sample is often used for verification.[13][14]
- Crucible: Use an open alumina or platinum crucible. Tare the empty crucible before adding the sample.[15]
- Atmosphere: Set up a high-purity inert gas (e.g., Nitrogen or Helium) purge at a flow rate of approximately 20-50 mL/min.[15]

2. Sample Preparation:

- Accurately weigh approximately 5-10 mg of the calcium oxalate trihydrate sample directly into the tared crucible.[10] Record the initial mass precisely.

3. Measurement Program:

- Method: Create a temperature program to heat the sample at a constant rate.
- Heating Rate: A rate of 10°C/min or 20°C/min is standard.[10][15]
- Temperature Range: Heat from ambient temperature (e.g., 30°C) to 950°C to ensure all decomposition steps are observed.[9][15]
- Data Acquisition: Ensure both the mass (TGA) and heat flow (DSC) signals are recorded throughout the experiment.

4. Data Analysis:

- TGA Curve: Plot the sample mass (%) against temperature (°C). Determine the onset temperature and percentage mass loss for each distinct step.
- DTG Curve: Plot the first derivative of the TGA curve ($d(\text{mass})/dT$). The peaks in the DTG curve correspond to the temperatures of the maximum rate of mass loss.^[13]
- DSC Curve: Plot the heat flow (mW or W/g) against temperature (°C). Identify endothermic (downward) or exothermic (upward) peaks corresponding to the phase transitions.

Protocol 2: In-Situ X-ray Diffraction (XRD) Analysis

This protocol describes how to monitor crystallographic changes during heating.

1. Instrument Setup:

- Instrument: X-ray diffractometer equipped with a high-temperature stage or furnace attachment.
- X-ray Source: Typically Cu K α radiation.
- Detector: Position-sensitive detector for rapid data acquisition.

2. Sample Preparation:

- Place a small amount of the powdered calcium oxalate trihydrate sample onto the sample holder within the high-temperature stage. Ensure the surface is flat.

3. Measurement Program:

- Initial Scan: Record a full diffraction pattern at room temperature to confirm the initial phase (COT). A typical scan range is 10-50° 2 θ .
- Heating and Data Collection:
 - Program the stage to heat the sample in discrete temperature steps (e.g., every 10-20°C) or during a slow, continuous ramp.
 - At each temperature of interest (e.g., room temperature, 150°C, 300°C, 600°C), hold the temperature constant and collect a diffraction pattern. This allows for the identification of

the stable phase at each temperature.[9]

- Alternatively, collect rapid "snapshot" patterns continuously while heating to create a 2D plot of intensity vs. 2θ vs. temperature.

4. Data Analysis:

- Phase Identification: Compare the diffraction patterns obtained at different temperatures to reference patterns for COT, COM, anhydrous CaC_2O_4 , CaCO_3 (Calcite), and CaO from crystallographic databases.
- Transition Temperature: Identify the temperature range over which the peaks corresponding to one phase disappear and the peaks for the subsequent phase appear. This provides a direct observation of the structural phase transition.

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